

N-Isopropylformamide: A Comprehensive Safety and Handling Guide for Researchers

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Compound of Interest

Compound Name: *N-isopropylformamide*

Cat. No.: *B3048394*

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An In-depth Technical Document for Scientists and Drug Development Professionals

N-isopropylformamide (CAS No. 16741-46-1) is a chemical intermediate utilized in various research and development applications. A thorough understanding of its safety profile and proper handling procedures is paramount for ensuring the well-being of laboratory personnel and the integrity of experimental outcomes. This technical guide provides a comprehensive overview of the safety data sheet (SDS) information for **N-isopropylformamide**, including its physical and chemical properties, toxicological data, and recommended handling protocols.

Core Safety and Physical Properties

A summary of the key quantitative data for **N-isopropylformamide** is presented below, offering a quick reference for its fundamental characteristics.

Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	C ₄ H ₉ NO	[1][2]
Molecular Weight	87.12 g/mol	[2]
Boiling Point	186.1 ± 9.0 °C (Predicted)	[1]
Density	0.861 ± 0.06 g/cm ³ (Predicted)	[1]
Flash Point	88.7 °C	[3]
Vapor Pressure	0.676 mmHg at 25°C	[3]
pKa	16.19 ± 0.23 (Predicted)	[1]
Refractive Index	1.396	[3]

Toxicological and Hazard Identification

N-isopropylformamide is classified under the Globally Harmonized System (GHS) with the following hazard statements:

Hazard Class	GHS Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

The signal word associated with these classifications is "Warning".[2]

Experimental Protocols for Hazard Assessment

While specific experimental reports on **N-isopropylformamide** are not publicly available, the hazard classifications are determined by standardized testing protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD). The following sections describe the general methodologies for assessing skin and eye irritation.

Skin Irritation Testing (Based on OECD Guideline 439)

The in vitro skin irritation test utilizes a reconstructed human epidermis (RhE) model, which mimics the biochemical and physiological properties of the upper layers of human skin.[4][5]

- **Tissue Preparation:** Commercially available RhE models are equilibrated in culture medium.[5]
- **Test Substance Application:** A defined amount of the test substance (in the case of a liquid like **N-isopropylformamide**, typically a small volume) is applied directly to the surface of the RhE tissue.[5]
- **Exposure and Incubation:** The tissue is exposed to the substance for a specific duration, followed by a rinsing and post-incubation period to allow for cellular responses.[6]
- **Viability Assessment:** Cell viability is measured using a colorimetric assay, such as the MTT assay. This assay quantifies the metabolic activity of the cells. A significant reduction in cell viability compared to control tissues indicates that the substance is an irritant.[5]
- **Classification:** If the tissue viability is reduced to $\leq 50\%$, the substance is classified as a skin irritant (GHS Category 2).[5]

Eye Irritation Testing (Based on OECD Guideline 405)

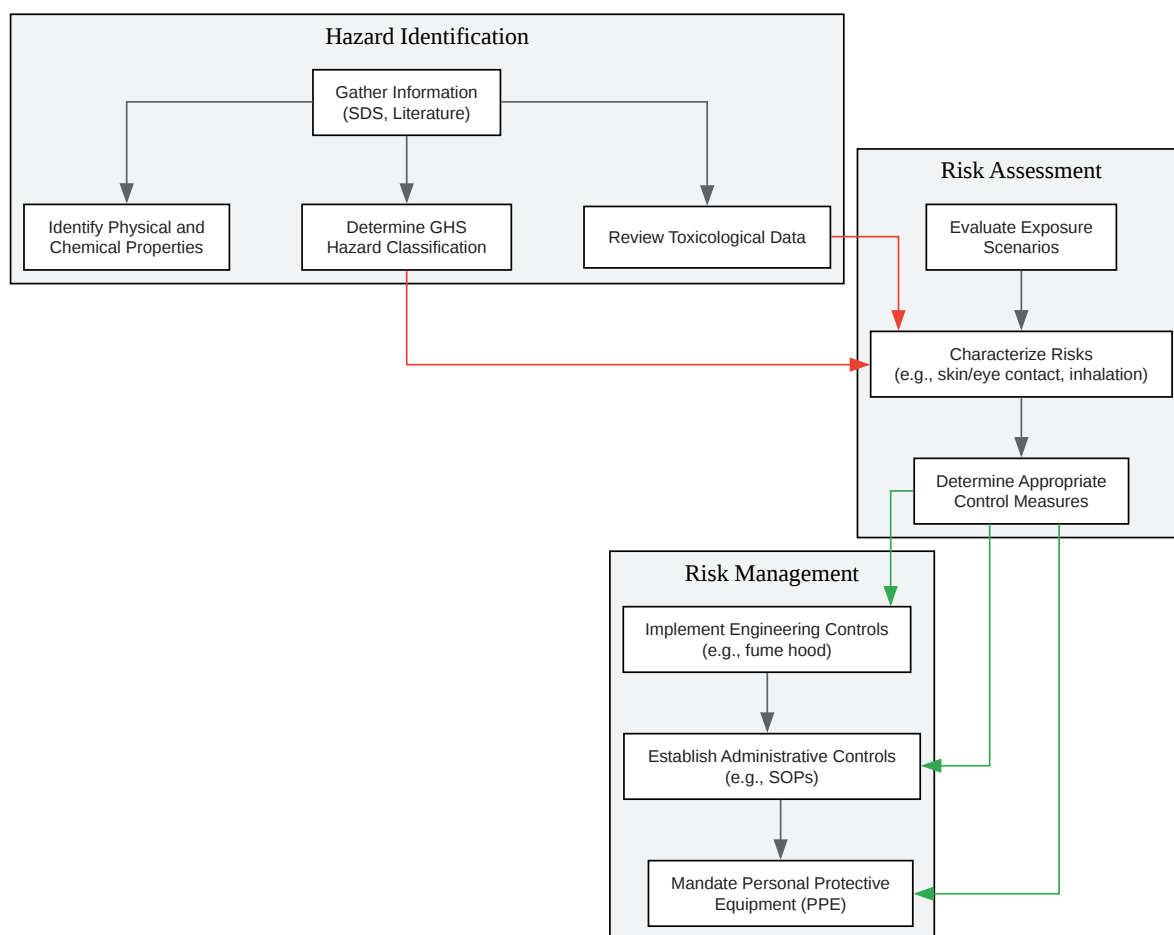
The acute eye irritation/corrosion test is typically conducted using albino rabbits.[7]

- **Animal Selection and Preparation:** Healthy, young adult albino rabbits are selected. Both eyes of each animal are examined 24 hours prior to the test to ensure no pre-existing irritation or defects.[8]
- **Test Substance Application:** A single dose of the test substance is applied into the conjunctival sac of one eye of the animal. The other eye remains untreated and serves as a control.[7][8]
- **Observation:** The eyes are examined at specific intervals (e.g., 1, 24, 48, and 72 hours) after application. The degree of eye irritation is scored based on lesions of the cornea, iris, and conjunctiva.[7]

- Reversibility Assessment: The duration of the observation period is sufficient to evaluate the reversibility of the observed effects.[7]
- Classification: The substance is classified based on the severity and reversibility of the ocular lesions. For a "Category 2A" classification, the irritation is fully reversible within 21 days.[9]

Workflow and Logical Relationships

To visualize key processes related to the safe handling and assessment of **N-isopropylformamide**, the following diagrams are provided.



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Chemical Hazard Identification and Risk Assessment Workflow

Chemical Spill Response Decision Workflow

Handling and Storage Recommendations

Proper handling and storage of **N-isopropylformamide** are crucial to minimize exposure and maintain its stability.

Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles.
- Hand Protection: Use compatible chemical-resistant gloves.
- Skin and Body Protection: Wear a lab coat and, if necessary, additional protective clothing to prevent skin contact.
- Respiratory Protection: In case of insufficient ventilation, use a suitable respirator.

Safe Handling Practices

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.
- Do not breathe vapors or mist.
- Wash hands thoroughly after handling.

Storage Conditions

- Store in a tightly closed container.
- Keep in a cool, dry, and well-ventilated place.
- Store away from incompatible materials such as strong oxidizing agents.

Conclusion

N-isopropylformamide is a chemical that requires careful handling due to its potential to cause skin, eye, and respiratory irritation. By adhering to the safety guidelines outlined in this document, researchers and drug development professionals can mitigate the risks associated

with its use. The provided tables and workflows serve as a quick and comprehensive reference to ensure a safe laboratory environment. Always consult the most up-to-date Safety Data Sheet from your supplier before handling this chemical.

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